

Flow-through systems for continuous lithium isotope separation with mercury

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lithium;mercury*

CAS No.: *12372-31-5*

Cat. No.: *B14725451*

[Get Quote](#)

Application Note & Protocol

Topic: Flow-Through Systems for Continuous Lithium Isotope Separation with Mercury Amalgam

Audience: Researchers, scientists, and drug development professionals.

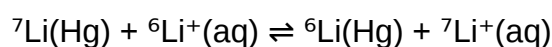
Abstract: This document provides a comprehensive technical guide to the principles, setup, and operation of a continuous flow-through system for the separation of lithium isotopes (${}^6\text{Li}$ and ${}^7\text{Li}$) using the mercury amalgam chemical exchange method, historically known as the COLEX (Column Exchange) process. It details the underlying chemical principles, critical safety protocols for handling mercury, step-by-step experimental procedures, and methods for process optimization and analysis. This guide is intended for researchers requiring a foundational understanding and a practical framework for implementing this potent isotopic separation technique.

Introduction and Scientific Rationale

The two stable isotopes of lithium, ${}^6\text{Li}$ (7.5% natural abundance) and ${}^7\text{Li}$ (92.5% natural abundance), possess distinct nuclear properties that make their separation a critical process in the nuclear industry.[1] ${}^6\text{Li}$ is a primary precursor for the production of tritium (${}^3\text{H}$), a key component in thermonuclear weapons and a fuel for future D-T fusion reactors.[2] Conversely, highly enriched ${}^7\text{Li}$, in the form of ${}^7\text{LiOH}$, is used as a pH and corrosion controller in the primary coolant circuits of pressurized water reactors (PWRs) due to its very low neutron absorption cross-section.[3]

The most historically significant and industrially proven method for large-scale lithium isotope separation is the COLEX (Column Exchange) process.[4][5] This technique leverages the principle of chemical isotope exchange between two immiscible liquid phases: an aqueous solution of lithium hydroxide (LiOH) and a lithium-mercury amalgam (Li(Hg)). The separation arises from the fact that the lighter ${}^6\text{Li}$ isotope shows a slightly greater affinity for the mercury amalgam phase compared to the heavier ${}^7\text{Li}$ isotope.[1][6]

When the two phases are brought into contact, an isotopic exchange equilibrium is established:



This equilibrium favors the forward reaction, leading to an enrichment of ${}^6\text{Li}$ in the amalgam and a corresponding enrichment of ${}^7\text{Li}$ in the aqueous phase.[7] While the single-stage separation factor is modest, a continuous counter-current flow system, as detailed in this protocol, multiplies this effect across numerous theoretical stages within a separation column, enabling significant isotopic enrichment.[5]

Uncompromising Safety: Mercury Handling Protocols

CAUTION: Mercury (Hg) and its vapors are highly toxic.[8] Chronic exposure can cause severe, long-lasting health damage.[9] All procedures involving mercury must be conducted with stringent adherence to safety protocols in a designated and properly equipped laboratory environment.

Core Safety Mandates:

- Designated Work Area: All operations must be performed within a certified chemical fume hood with adequate ventilation.[9][10] The work area should be clearly marked, and access restricted.
- Personal Protective Equipment (PPE): At a minimum, this includes a lab coat, chemical-resistant gloves (check manufacturer compatibility for mercury), and chemical splash goggles or a face shield.[8][11]
- Containment: Always use secondary containment trays made of a material that does not amalgamate with mercury (e.g., plastic or stainless steel) under all equipment and containers holding mercury.[12] This is critical to contain spills.
- Storage: Mercury must be stored in tightly sealed, shatterproof containers.[11][12] These primary containers must be kept within labeled secondary containment.
- Spill Management: A dedicated mercury spill kit must be readily available.[8][9] All personnel must be trained in its use for small spills (≤ 5 ml). For larger spills, evacuate the area and contact Environmental Health and Safety (EHS) immediately. Never use a standard vacuum cleaner to clean up a mercury spill, as this will disperse toxic vapors.
- Waste Disposal: All mercury-contaminated materials (pipettes, gloves, absorbent) and waste mercury must be collected in a dedicated, sealed hazardous waste container and disposed of through institutional EHS procedures.[8][12] Never pour mercury down a drain.[12]
- Prohibited Items: Do not wear jewelry, especially gold or silver, as it will be irreversibly damaged by amalgamation with mercury.[10] Eating, drinking, and smoking are strictly forbidden in the laboratory.[8]

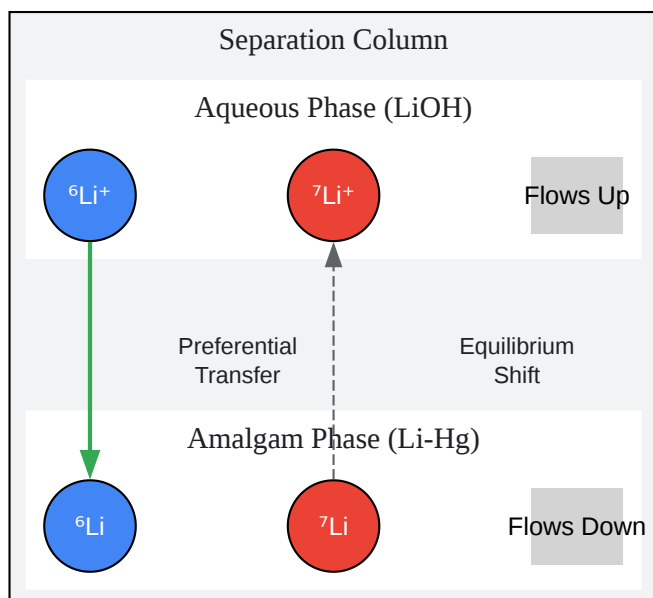
Principle of the Continuous Counter-Current System

The flow-through system is designed to maximize the isotopic exchange by creating a continuous, counter-current flow of the two immiscible phases within a packed column.

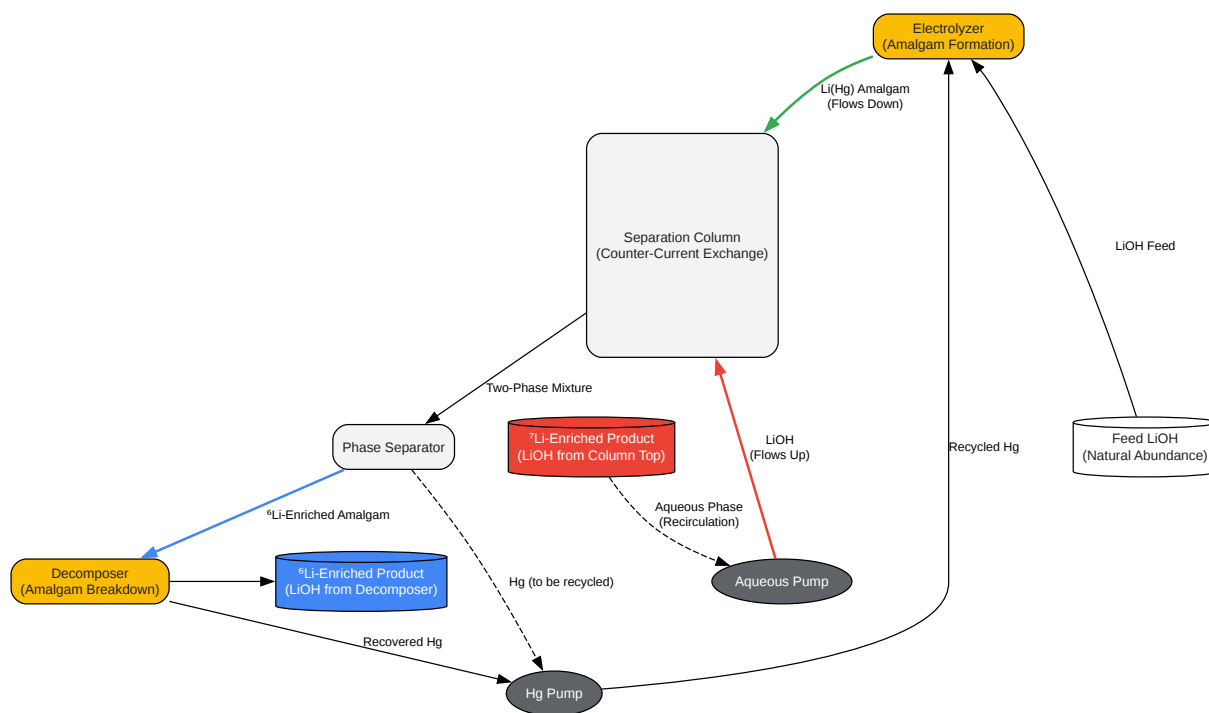
- Aqueous Phase: A solution of lithium hydroxide (LiOH) flows upwards through the column.
- Amalgam Phase: A dilute lithium-mercury amalgam flows downwards, cascading over the packing material.

As the denser amalgam descends, it continuously encounters the rising aqueous phase. At each point of contact, the isotopic exchange equilibrium is established, progressively enriching the amalgam with ^6Li as it moves down the column and enriching the aqueous phase with ^7Li as it moves up. This creates an isotopic concentration gradient along the length of the column.

Below is a visualization of this core process.



Core Isotopic Exchange Principle.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Isotopes of lithium - Wikipedia \[en.wikipedia.org\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. tandfonline.com \[tandfonline.com\]](#)
- [4. transat-h2020.eu \[transat-h2020.eu\]](#)
- [5. COLEX process - Wikipedia \[en.wikipedia.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. studylib.net \[studylib.net\]](#)
- [8. concordia.ca \[concordia.ca\]](#)
- [9. hse.kaust.edu.sa \[hse.kaust.edu.sa\]](#)
- [10. metrohm.com \[metrohm.com\]](#)
- [11. Mercury Handling Safety: Protocols and Precautions in Laboratory Settings - TSM TheSafetyMaster Private Limited \[thesafetymaster.com\]](#)
- [12. Mercury in Laboratories | Environmental Health and Safety \[ehs.dartmouth.edu\]](#)
- To cite this document: BenchChem. [Flow-through systems for continuous lithium isotope separation with mercury]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14725451/docs#flow-through-systems-for-continuous-lithium-isotope-separation-with-mercury\]](https://www.benchchem.com/product/b14725451/docs#flow-through-systems-for-continuous-lithium-isotope-separation-with-mercury)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)